

Personal protective equipment for handling 7-Hydroxycannabidiol-d10

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Compound of Interest

Compound Name: 7-Hydroxycannabidiol-d10

Cat. No.: B15557737

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Essential Safety and Handling Guide for 7-Hydroxycannabidiol-d10

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **7-Hydroxycannabidiol-d10**, a deuterated form of a primary metabolite of cannabidiol. Adherence to these procedures is essential to ensure a safe laboratory environment and compliance with regulations.

Personal Protective Equipment (PPE) and Handling

7-Hydroxycannabidiol-d10, like its non-deuterated counterpart, is classified as a hazardous chemical. It can be harmful if swallowed, in contact with skin, or inhaled, and may cause serious eye irritation. Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling the compound. A face shield may be necessary for splash-prone procedures.
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemical-resistant gloves should be worn. Inspect gloves for integrity before each use and change them frequently.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of the solid compound or solutions should be conducted in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation risk.

Safe Handling Practices:

- **Avoid Contact:** Minimize direct contact with the skin, eyes, and clothing.
- **Ventilation:** Always handle the compound in a well-ventilated area, such as a chemical fume hood.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- **No Consumption:** Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- **Clothing:** Remove any contaminated clothing immediately and launder it before reuse.

Operational Plan: Step-by-Step Handling Protocol

The following is a general protocol for the safe handling of **7-Hydroxycannabidiol-d10** in a laboratory setting.

- Preparation:
 - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Assemble all required equipment and reagents.
 - Review the Safety Data Sheet (SDS) for 7-Hydroxycannabidiol.
- Weighing and Solution Preparation:
 - If working with the solid form, carefully weigh the required amount in a tared, sealed container within the fume hood.
 - To prepare a solution, slowly add the solvent to the solid to avoid dust generation.
 - Keep the container tightly closed when not in use.
- Experimental Procedures:
 - Conduct all experimental steps within the fume hood.
 - Use appropriate glassware and equipment to prevent spills and breakage.
 - If heating is required, use a controlled heating source and monitor the process closely.
- Post-Experiment:
 - Properly label all containers with the chemical name, concentration, and date.
 - Clean the work area and any equipment used.
 - Dispose of all waste according to the disposal plan outlined below.

Disposal Plan

The disposal of **7-Hydroxycannabidiol-d10** and its waste products must comply with local, state, and federal regulations. As a cannabinoid derivative, it may be subject to specific regulations for cannabis-related waste.

Waste Segregation and Collection:

Waste Type	Collection Container	Disposal Method
Solid Waste	Labeled, sealed container for chemical waste.	Dispose of as hazardous chemical waste through a licensed waste disposal contractor.
Liquid Waste (Organic Solvents)	Labeled, sealed container for flammable liquid waste.	Dispose of as hazardous chemical waste through a licensed waste disposal contractor.
Liquid Waste (Aqueous Solutions)	Labeled, sealed container for aqueous chemical waste.	Neutralize if necessary and dispose of as hazardous chemical waste. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Labeled, sealed container for solid chemical waste.	Dispose of as hazardous chemical waste.

General Disposal Guidelines:

- Do not mix with other waste streams. Keep deuterated cannabinoid waste separate from other chemical waste unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Render Unusable: For larger quantities of cannabis-related waste, some regulations may require that the material be rendered "unusable and unrecognizable" before disposal. This can be achieved by mixing it with at least 50% non-cannabis waste, such as soil, sand, or other organic material.

- Consult EHS: Always consult with your institution's EHS office for specific guidance on the disposal of cannabinoid and deuterated compounds.

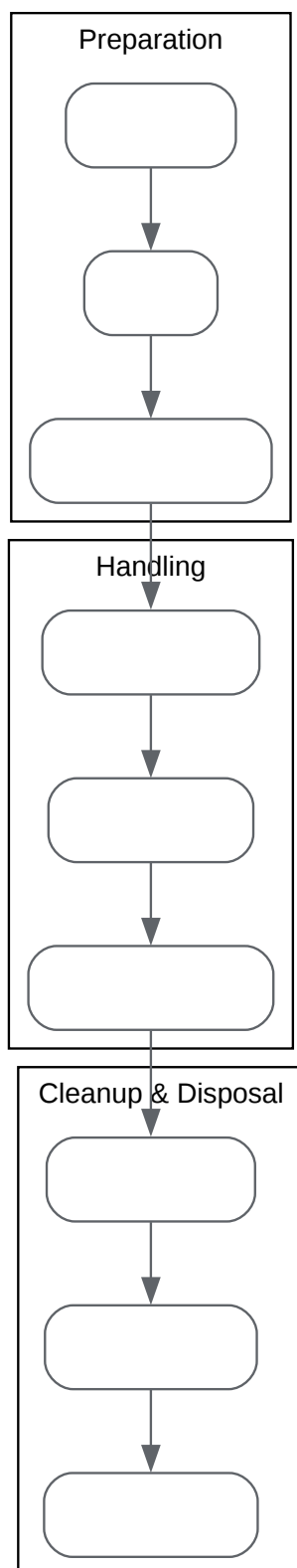
Physical and Chemical Properties

A summary of the known physical and chemical properties of 7-Hydroxycannabidiol is provided below. The properties of the d10 isotopologue are expected to be very similar.

Property	Value
Molecular Formula	C ₂₁ H ₃₀ O ₃
Molecular Weight	330.46 g/mol
Appearance	Crystalline solid
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetonitrile. Insoluble in water.
Storage Temperature	-20°C

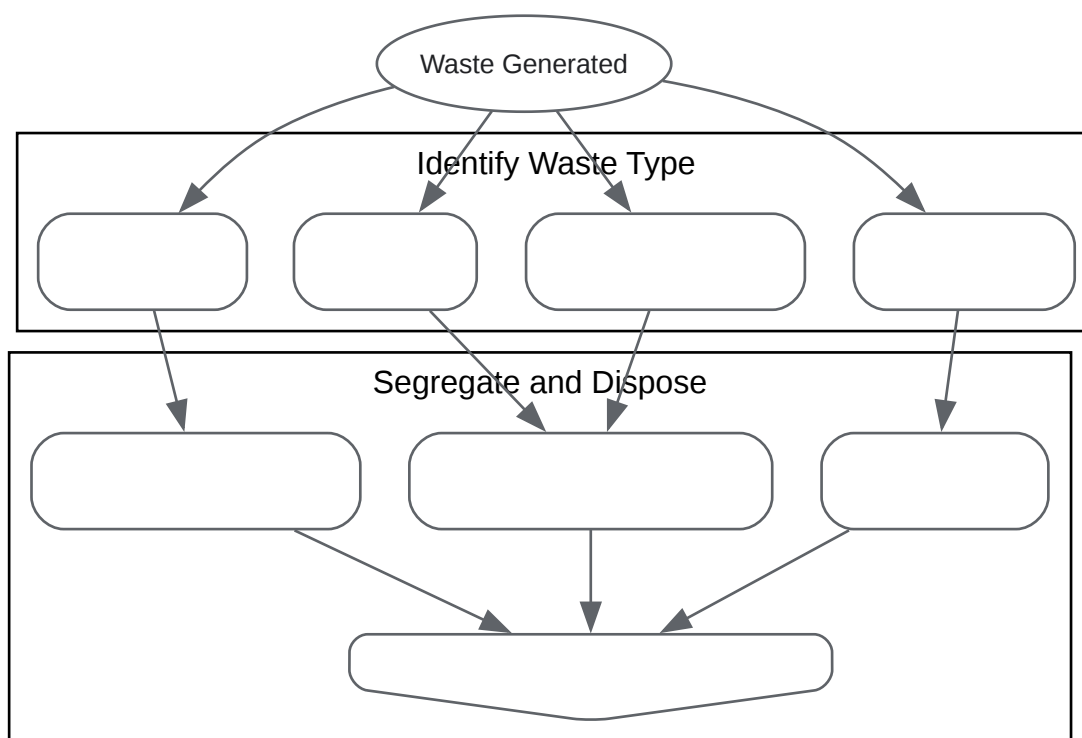
Visual Workflows

To further clarify the handling and disposal procedures, the following diagrams illustrate the key steps.



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Caption: Workflow for the safe handling of **7-Hydroxycannabidiol-d10**.



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Caption: Decision process for the disposal of **7-Hydroxycannabidiol-d10** waste.

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